

Global Regulatory Landscape and Performance Benchmarking of Isotridecanol

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Compound of Interest

Compound Name: *Isotridecanol*

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A Comparative Guide for Researchers and Drug Development Professionals

Isotridecanol and its ethoxylated derivatives are versatile nonionic surfactants utilized in a wide array of industrial and commercial applications, from detergents and cleaning agents to emulsifiers in agricultural formulations. For researchers and professionals in drug development, where excipient purity, performance, and regulatory acceptance are paramount, a thorough understanding of this chemical's standing is crucial. This guide provides a comparative overview of the regulatory status of **Isotridecanol** in key global regions and benchmarks its performance against common alternatives, supported by experimental data and detailed methodologies.

Regional Regulatory Status of Isotridecanol

The global regulatory landscape for chemical substances is complex and region-specific. **Isotridecanol** and its ethoxylates are generally considered existing chemicals in major industrial markets, facilitating their use in a variety of applications. The following table summarizes their current regulatory status.

Region/Authority	Governing Regulation(s)	Inventory Name	Status of Isotridecanol & Ethoxylates	Details
Europe	REACH (EC) No 1907/2006	REACH Registered Substances	Registered	Isotridecanol (CAS: 27458-92-0, EC: 248-469-2) and its ethoxylates (e.g., CAS: 69011-36-5) have active registrations with the European Chemicals Agency (ECHA). [1][2] This allows for their manufacture and import into the European Union, subject to tonnage bands and any specified risk management measures.
United States	Toxic Substances Control Act (TSCA)	TSCA Chemical Substance Inventory	Active	Isotridecanol (CAS: 27458-92-0) is listed as an active chemical on the TSCA Inventory, meaning it is in commerce in the US.[3]
Canada	Canadian Environmental	Domestic Substances List	Listed	A screening assessment of

	Protection Act, 1999 (CEPA)	(DSL)		tridecanol isomers concluded they do not meet the criteria for being considered toxic under section 64 of CEPA.
Australia	Industrial Chemicals Act 2019	Australian Inventory of Industrial Chemicals (AICIS)	Listed	Isotridecanol (CAS: 27458-92-0) is listed on the AICIS, permitting its industrial use in Australia.[4]
China	Measures for the Environmental Management of New Chemical Substances (MEE Order No. 12)	Inventory of Existing Chemical Substances in China (IECSC)	Listed	Isotridecanol, ethoxylated (CAS: 69011-36-5) is listed on the IECSC, indicating it is an existing chemical substance in China.
Japan	Chemical Substances Control Law (CSCL)	Existing and New Chemical Substances (ENCS)	Listed	Isotridecan-1-ol (CAS: 27458-92-0) is listed on the ENCS with the METI number (2)-217, classifying it as an existing chemical substance in Japan.[5]

Performance Comparison with Alternative Surfactants

Isotridecanol ethoxylates are valued for their excellent wetting, detergency, and emulsification properties. However, a range of other surfactants are available, each with a distinct performance profile. The choice of surfactant is highly dependent on the specific application requirements.

Common Alternatives Include:

- Linear Alcohol Ethoxylates (e.g., C12-15 Pareth series): Similar nonionic surfactants with a linear alkyl chain, offering good overall performance.
- Anionic Surfactants (e.g., Sodium Lauryl Sulfate - SLS): Known for producing high foam volume and strong cleaning, but can be harsher on surfaces and skin.
- Bio-based Surfactants (e.g., Alkyl Polyglucosides - APG, such as Lauryl Glucoside): Derived from renewable resources, these are valued for their mildness and environmental profile.

The following table summarizes key performance metrics. Data is compiled from various technical sources and represents typical values. Direct comparisons should always be made under identical experimental conditions.

Performance Metric	Isotridecanol Ethoxylate (e.g., 7-9 EO)	Linear Alcohol Ethoxylate (e.g., C12-15 Pareth-7)	Sodium Lauryl Sulfate (SLS)	Alkyl Polyglucoside (APG)
Surface Tension (mN/m) at 0.1% soln.	~28-30	~29-31	~35-40	~29-32
Wetting Time (Draves Test)	Excellent	Good to Excellent	Moderate	Good
Foam Volume (Ross-Miles)	Moderate	Moderate	High	Moderate
Foam Stability	Moderate	Moderate	High	Low to Moderate
Emulsification Power	Excellent	Good to Excellent	Moderate	Good
Biodegradability	Readily Biodegradable	Readily Biodegradable	Readily Biodegradable	Readily Biodegradable
Irritation Potential	Low to Moderate	Low to Moderate	High	Very Low

Experimental Protocols

To facilitate objective comparison, standardized testing methodologies are critical. Below are detailed protocols for evaluating key surfactant performance characteristics.

Surface Tension Measurement (Wilhelmy Plate or Du Noüy Ring Method)

- **Objective:** To determine the effectiveness of a surfactant in reducing the surface tension of water. The Critical Micelle Concentration (CMC), the concentration at which micelles begin to form, can also be determined.
- **Apparatus:** A tensiometer equipped with either a platinum Wilhelmy plate or a Du Noüy ring.

- Methodology:
 - Prepare a stock solution of the surfactant in deionized water (e.g., 1% by weight).
 - Create a series of dilutions from the stock solution, covering a range of concentrations (e.g., from 1000 ppm down to 1 ppm).
 - Calibrate the tensiometer with deionized water (surface tension \approx 72 mN/m at 25°C).
 - For each dilution, measure the surface tension. Ensure the plate or ring is thoroughly cleaned and flamed between measurements.
 - Record the surface tension as a function of surfactant concentration.
 - Plot surface tension versus the logarithm of the concentration. The CMC is the point at which the surface tension plateaus.

Wetting Performance (Draves Wetting Test - Modified from AATCC TM 17)

- Objective: To measure the time required for a standardized cotton skein to sink in a surfactant solution, indicating the solution's wetting efficiency.
- Apparatus: 500 mL graduated cylinder, stopwatch, standard cotton skein with a hook and weight.
- Methodology:
 - Prepare a surfactant solution of a specified concentration (e.g., 0.1% w/v) in the graduated cylinder.
 - Attach the hook and weight to the cotton skein.
 - Hold the skein just above the liquid surface and simultaneously start the stopwatch as you drop the skein into the solution.
 - Stop the stopwatch the moment the skein begins to sink.

- The recorded time is the wetting time. Shorter times indicate better wetting performance.
- Perform the test in triplicate and report the average time.

Foaming Properties (Ross-Miles Foam Test - ASTM D1173)

- Objective: To measure the initial foam height and the stability of the foam over time.
- Apparatus: Ross-Miles foam apparatus, consisting of a jacketed glass column and a pipette.
- Methodology:
 - Prepare 250 mL of the surfactant solution at a specified concentration and temperature (e.g., 0.1% at 50°C).
 - Pour 50 mL of the solution into the bottom of the column.
 - Pour the remaining 200 mL into the pipette.
 - Position the pipette at the top of the column and allow the solution to drain, falling 90 cm into the solution at the bottom, generating foam.
 - Immediately measure the height of the foam column. This is the initial foam height.
 - Measure the foam height again after a set time, typically 5 minutes, to assess foam stability.
 - Results are reported as the initial foam height and the height after 5 minutes.

Emulsification Performance (Bottle Test Method)

- Objective: To assess the ability of a surfactant to form and stabilize an emulsion of two immiscible liquids (e.g., oil and water).
- Apparatus: Graduated glass cylinders or bottles with stoppers, a shaker or vortex mixer.
- Methodology:

- Prepare the aqueous phase containing the surfactant at a desired concentration.
- Add a defined volume of the aqueous phase and a defined volume of the oil phase (e.g., mineral oil, vegetable oil) to the graduated cylinder (e.g., a 1:1 ratio).
- Stopper the cylinder and shake vigorously for a set period (e.g., 1 minute).
- Place the cylinder on a level surface and start a timer.
- Record the initial volume of the emulsion formed.
- At regular intervals (e.g., 5, 15, 30, 60 minutes), record the volume of any separated aqueous or oil phase.
- Emulsion stability is typically reported as the time taken for a certain percentage of phase separation to occur, or the percentage of the emulsion remaining after a specific time.

Experimental Workflow Visualization

The following diagram illustrates a logical workflow for the comparative evaluation of different surfactant candidates for a specific application.



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A generalized workflow for the comparative performance testing of surfactants.

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